

Physical and chemical properties of Ligupurpuroside A

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Compound of Interest

Compound Name: *Ligupurpuroside A*

Cat. No.: *B15575006*

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Ligupurpuroside A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ligupurpuroside A, a phenylethanoid glycoside primarily isolated from the leaves of *Ligustrum purpurascens* and *Ligustrum robustum*, has garnered significant scientific interest due to its diverse pharmacological activities. This technical guide provides an in-depth overview of the physical, chemical, and biological properties of **Ligupurpuroside A**. It includes a summary of its physicochemical characteristics, detailed experimental protocols for its isolation and biological evaluation, and an exploration of its known signaling pathways. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Physicochemical Properties

Ligupurpuroside A is a white amorphous powder.^[1] While a specific melting point and density have not been definitively reported in the available literature, its molecular and other physical characteristics are well-documented.

Property	Value	Reference
Molecular Formula	C35H46O19	[ChemFaces Data]
Molecular Weight	770.73 g/mol	[ChemFaces Data]
CAS Number	147396-01-8	[ChemFaces Data]
Physical State	Powder	[ChemFaces Data]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[ChemFaces Data]

Chemical Structure and Spectral Data

The structure of **Ligupurpuroside A** has been elucidated through spectroscopic methods, including ¹H-NMR and ¹³C-NMR.[2]

(Note: Specific spectral data peaks (NMR, IR, Mass Spectrometry) for **Ligupurpuroside A** are not readily available in the public domain and would typically be found in primary research articles focusing on its isolation and characterization.)

Biological Activities and Signaling Pathways

Ligupurpuroside A exhibits a range of biological activities, with its antioxidant, hypolipidemic, and enzyme inhibitory properties being the most extensively studied.

Antioxidant Activity

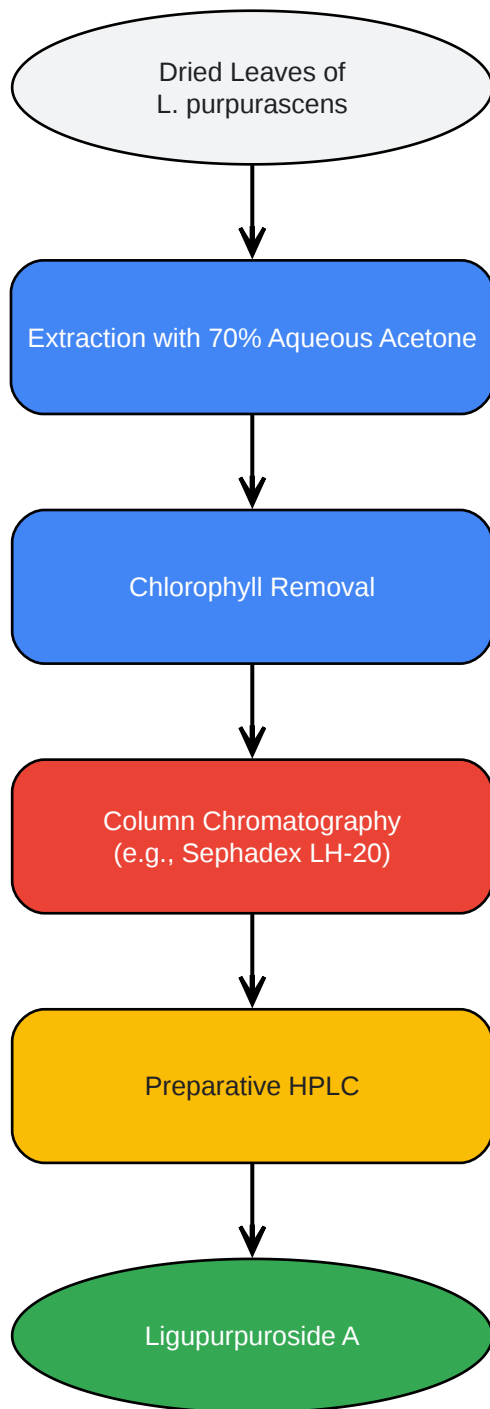
Ligupurpuroside A has demonstrated significant antioxidant properties. It is effective in preventing the peroxy free radical-induced oxidation of α -tocopherol in human low-density lipoprotein (LDL).[2][3] Its antioxidant capacity is comparable to that of the well-known green tea antioxidant, (-)-epicatechin gallate.[2][3] This activity is dose-dependent.[2][3]

Hypolipidemic Activity

Ligupurpuroside A has been shown to possess hypolipidemic effects. It can significantly inhibit lipid accumulation in HepG2 cells at a concentration of 50 μ mol/L.[4] The mechanism

underlying this activity involves the activation of the hepatic AMP-activated protein kinase (AMPK)-sterol regulatory element-binding protein-1c (SREBP-1c) pathway.[4]

The activation of AMPK by **Ligupurpuroside A** leads to the suppression of downstream lipogenic genes, thereby reducing lipid synthesis and accumulation.



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